

UNC5293: A Comparative Guide to its Selectivity for Axl and Tyro3 Kinases

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *UNC5293*

Cat. No.: *B15544564*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the inhibitor **UNC5293** and its selectivity against the TAM (Tyro3, Axl, MerTK) family of receptor tyrosine kinases, with a specific focus on Axl and Tyro3. **UNC5293** is a potent, orally available, and highly selective inhibitor of MerTK (c-Mer Tyrosine Kinase)[1][2][3]. While its primary target is MerTK, understanding its activity against other TAM family members is crucial for its development as a selective therapeutic agent.

Quantitative Analysis of Kinase Inhibition

UNC5293 demonstrates significant selectivity for MerTK over other kinases, including its family members Axl and Tyro3. The inhibitory activity of **UNC5293** is summarized in the table below.

Kinase Target	UNC5293 IC50 (nM)	UNC5293 Ki (pM)	Reference Compound (UNC2250) Selectivity Fold (MerTK vs. Axl/Tyro3)	Reference Compound (INCB081776) IC50 (nM)
MerTK	0.9[1]	190[1]	-	3.17
Axl	>1000	Not Reported	~160	0.61
Tyro3	>1000	Not Reported	~60	101

Data for **UNC5293** against Axl and Tyro3 are based on the primary publication "**UNC5293**, a potent, orally available and highly MERTK-selective inhibitor" and indicate significantly weaker inhibition compared to MerTK. For context, selectivity data for other TAM inhibitors, UNC2250 and INCB081776, are included to provide a comparative landscape of selectivity profiles within this inhibitor class.

Experimental Protocols

The determination of the inhibitory activity of **UNC5293** was performed using a biochemical kinase assay. The general principles of such an assay are outlined below.

Biochemical Kinase Assay for IC50 Determination

Objective: To measure the concentration of an inhibitor (e.g., **UNC5293**) required to inhibit 50% of the enzymatic activity of a target kinase (e.g., Axl, Tyro3, MerTK).

Materials:

- Recombinant human kinase enzymes (Axl, Tyro3, MerTK)
- Kinase-specific substrate peptide
- Adenosine triphosphate (ATP), radio-labeled (e.g., ³³P-ATP) or non-radiolabeled for detection via other methods

- Assay buffer (typically contains Tris-HCl, MgCl₂, DTT, and BSA)
- Inhibitor compound (**UNC5293**) at various concentrations
- 96-well plates
- Phosphocellulose paper or other capture membrane (for radioactive assays)
- Scintillation counter or plate reader for detection

Procedure:

- Preparation of Reagents: All reagents are prepared in the assay buffer. A dilution series of the inhibitor **UNC5293** is prepared.
- Kinase Reaction:
 - The recombinant kinase, substrate peptide, and the inhibitor at a specific concentration are added to the wells of a 96-well plate.
 - The reaction is initiated by the addition of ATP.
 - The reaction is allowed to proceed for a set period (e.g., 60 minutes) at a controlled temperature (e.g., 30°C).
- Termination of Reaction: The reaction is stopped by the addition of a solution such as phosphoric acid or EDTA.
- Detection of Kinase Activity:
 - For Radioactive Assays: An aliquot of the reaction mixture is spotted onto phosphocellulose paper. The paper is washed to remove unincorporated ³³P-ATP. The amount of incorporated radiolabel into the substrate peptide is quantified using a scintillation counter.
 - For Non-Radioactive Assays (e.g., Microcapillary Electrophoresis - MCE): The reaction products are analyzed by MCE, which separates the phosphorylated and

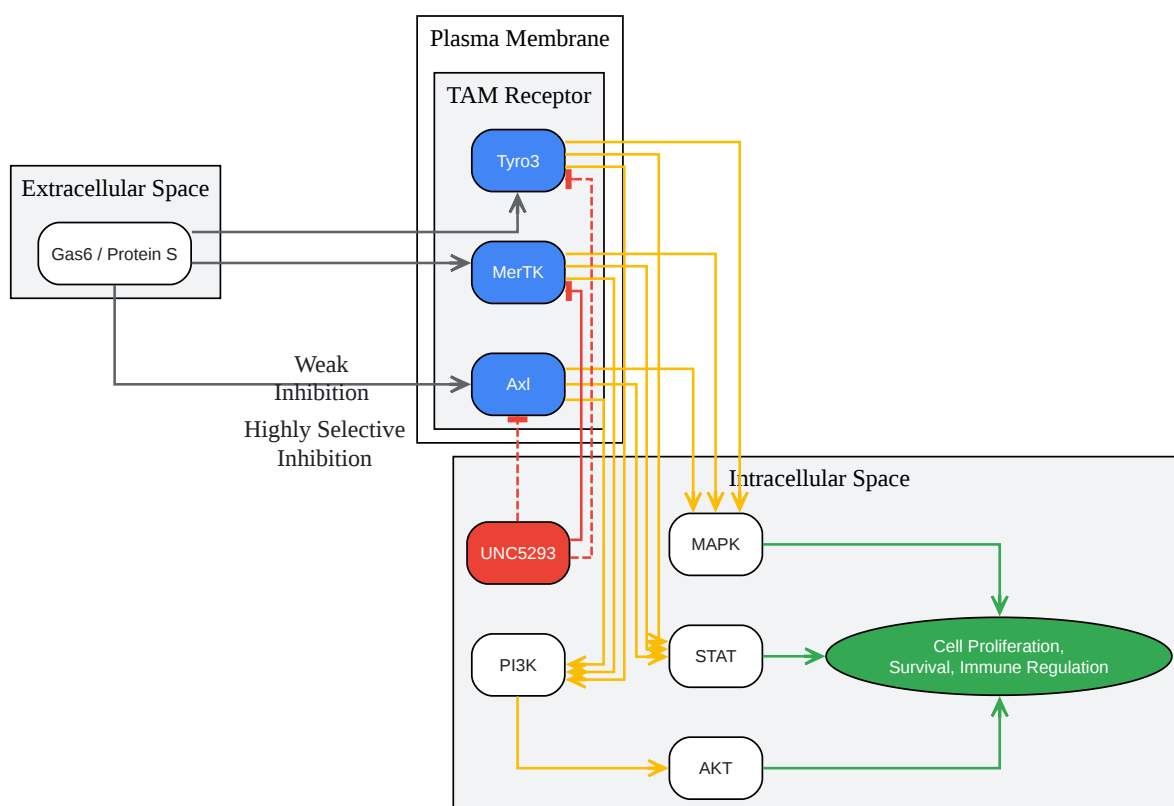
unphosphorylated substrate based on charge and size. The amount of product is quantified.

- Data Analysis:
 - The percentage of kinase activity is calculated for each inhibitor concentration relative to a control with no inhibitor.
 - The IC₅₀ value is determined by plotting the percentage of inhibition against the logarithm of the inhibitor concentration and fitting the data to a sigmoidal dose-response curve.

Signaling Pathways and Experimental Workflow

TAM Receptor Signaling Pathway

The TAM family of receptor tyrosine kinases (Tyro3, Axl, MerTK) are activated by their ligands, Gas6 (Growth arrest-specific 6) and Protein S. This activation leads to receptor dimerization and autophosphorylation, initiating downstream signaling cascades that regulate key cellular processes such as proliferation, survival, and immune response.

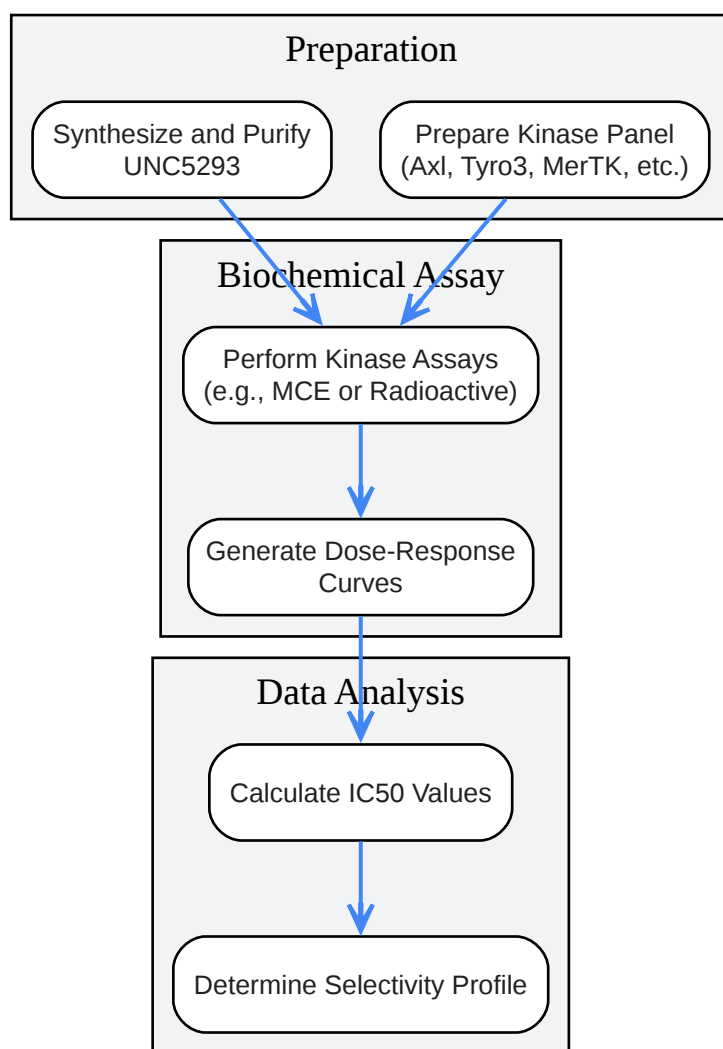


[Click to download full resolution via product page](#)

Caption: Simplified TAM receptor signaling pathway and the inhibitory action of **UNC5293**.

Experimental Workflow for Kinase Selectivity Profiling

The process of determining the selectivity of a kinase inhibitor like **UNC5293** involves a systematic screening against a panel of kinases.



[Click to download full resolution via product page](#)

Caption: Workflow for determining the kinase selectivity profile of an inhibitor.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]

- [2. researchgate.net \[researchgate.net\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [UNC5293: A Comparative Guide to its Selectivity for Axl and Tyro3 Kinases]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15544564/docs#unc5293-a-comparative-guide-to-its-selectivity-for-axl-and-tyro3-kinases\]](https://www.benchchem.com/product/b15544564/docs#unc5293-a-comparative-guide-to-its-selectivity-for-axl-and-tyro3-kinases)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)